

Technical Support Center: 1-Bromo-2,6-difluorobenzene

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Compound of Interest

Compound Name: **1-Bromo-2,6-difluorobenzene**

Cat. No.: **B153491**

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Welcome to the technical support guide for **1-Bromo-2,6-difluorobenzene** (CAS No. 64248-56-2). This resource is designed for researchers, scientists, and drug development professionals to ensure the safe handling, optimal storage, and effective use of this versatile fluorinated building block. The following question-and-answer guide addresses common issues and provides field-proven insights to maintain the stability and integrity of the reagent throughout your experiments.

Section 1: Frequently Asked Questions (FAQs)

Q1: What are the fundamental properties and primary hazards of 1-Bromo-2,6-difluorobenzene I should be aware of?

A1: **1-Bromo-2,6-difluorobenzene** is a colorless to yellow liquid that is a key intermediate in organic synthesis, particularly for creating complex fluorinated molecules.^{[1][2]} Its utility stems from the unique reactivity conferred by its bromine and fluorine substituents.^[2] However, it is critical to recognize its hazard profile before use. It is classified as a flammable liquid and vapor (Hazard Class 3) with a flash point of 53°C (127.4°F).^{[3][4]} Direct contact can cause skin and serious eye irritation, and inhalation of its vapors may lead to respiratory irritation.^{[4][5]} Therefore, adherence to strict safety protocols is mandatory.

Summary of Key Properties & Hazards:

Property	Value	Citations
CAS Number	64248-56-2	[3] [5] [6] [7]
Molecular Formula	C ₆ H ₃ BrF ₂	[3] [5]
Molecular Weight	192.99 g/mol	[4] [5]
Appearance	Colorless to yellow liquid	[1] [4]
Boiling Point	61 °C @ 35 mmHg	[4] [8]
Density	~1.71 g/mL	[4]
Flash Point	53 °C (127.4 °F) - Closed Cup	[4]
GHS Hazards	H226, H315, H319, H335	[3] [5]

Q2: What are the definitive long-term storage conditions to ensure the stability of 1-Bromo-2,6-difluorobenzene?

A2: The long-term stability of **1-Bromo-2,6-difluorobenzene** is contingent on proper storage that mitigates its inherent chemical and physical risks. The compound is stable under recommended storage conditions.[\[4\]](#)[\[6\]](#)[\[9\]](#) The core requirements are:

- Location: Store in a dry, cool, and well-ventilated place.[\[6\]](#)[\[9\]](#)[\[10\]](#) This area should be designated for flammable liquids.
- Container: The container must be kept tightly closed to prevent the escape of flammable vapors and the ingress of moisture.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Temperature: While some sources state room temperature storage is acceptable, the best practice is to store it in a cool environment, away from all sources of heat, sparks, and open flames.[\[4\]](#)[\[6\]](#)[\[9\]](#)
- Atmosphere & Light: For maximum stability, especially for high-purity applications, storing under an inert atmosphere (e.g., nitrogen or argon) and in a dark place is recommended to prevent potential degradation.[\[11\]](#)

Q3: My laboratory's standard procedure is to store reagents in a refrigerator. Is this acceptable for 1-Bromo-2,6-difluorobenzene?

A3: This is a critical safety consideration. You must NOT store **1-Bromo-2,6-difluorobenzene** in a standard, non-explosion-proof laboratory refrigerator. Its flash point of 53°C means it can generate flammable vapors that can accumulate within the refrigerator's enclosed space.[\[4\]](#) Ignition sources present in standard refrigerators (e.g., interior lights, thermostat switches) can ignite these vapors, leading to a fire or explosion.

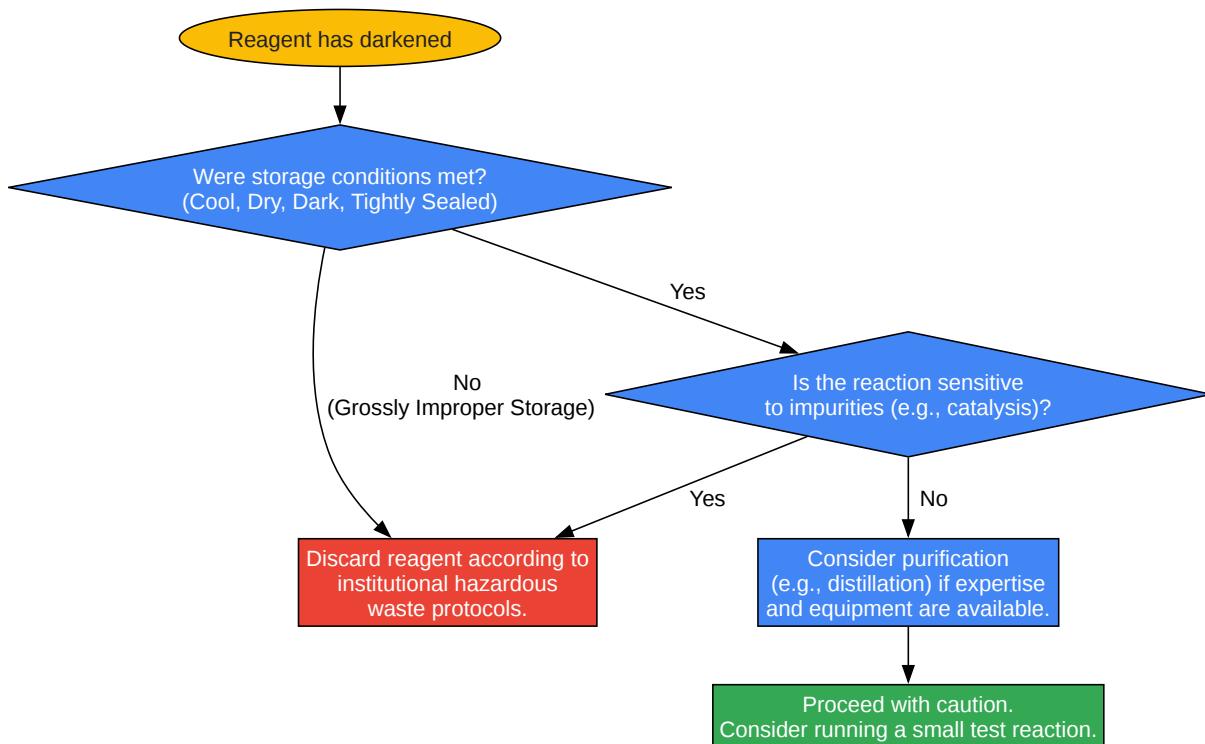
If refrigerated storage is required, the reagent must be placed in a refrigerator or freezer specifically designed and rated as "explosion-proof" or "flammable-safe." Always use spark-proof tools and take precautions against static discharge when handling the container.[\[6\]](#)[\[9\]](#)

Section 2: Troubleshooting Guide

Q1: The 1-Bromo-2,6-difluorobenzene in my bottle has developed a noticeable yellow or brownish tint over time. Can I still use it?

A1: A change in color from colorless to yellow or brown is a potential indicator of degradation or contamination. While the compound itself is sometimes described as a clear yellow liquid, a darkening over time suggests the presence of impurities.[\[1\]](#) Before using the reagent, a quality assessment is necessary.

The workflow below outlines a decision-making process for assessing the reagent's viability. Minor discoloration may not affect all synthetic applications, but for sensitive reactions (e.g., catalysis, GMP synthesis), using a fresh or purified lot is strongly advised.



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Caption: Decision workflow for discolored reagent.

Q2: I am concerned about potential moisture contamination. What are the consequences, and how can I mitigate this?

A2: While specific data on the reactivity of **1-Bromo-2,6-difluorobenzene** with water under normal storage conditions is not detailed, good laboratory practice dictates avoiding moisture. Contamination can become a significant issue in subsequent reaction steps. For instance, if you are planning to perform a Grignard reaction or use other moisture-sensitive reagents like lithium amalgam, any water present will quench the reaction and drastically reduce your yield.

[12]

Mitigation Protocol:

- Prevention: Always ensure the container is tightly sealed.[6] When removing an aliquot, allow the bottle to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture on the cold liquid.
- Handling: Use dry syringes or cannulas and perform transfers under an inert atmosphere (e.g., in a glovebox or using a Schlenk line).
- Detection: For critical applications, a small sample can be analyzed by Karl Fischer titration to quantify water content.

Q3: What chemical families are incompatible with **1-Bromo-2,6-difluorobenzene**?

A3: To prevent hazardous reactions, **1-Bromo-2,6-difluorobenzene** must be stored and handled away from incompatible materials.[6][9] Violent or exothermic reactions can occur upon mixing. Under fire conditions, hazardous decomposition products such as carbon oxides, hydrogen halides, and hydrogen fluoride gas will be generated.[9][13]

Caption: Key chemical incompatibilities.

Section 3: Experimental Protocols

Protocol: Safe Handling and Aliquoting

This protocol outlines the essential steps for safely handling **1-Bromo-2,6-difluorobenzene** in a standard laboratory setting.

1. Preparation and Personal Protective Equipment (PPE):

- Work within a certified chemical fume hood with proper airflow.
- Ensure an eyewash station and safety shower are immediately accessible.[13]
- Wear appropriate PPE: safety goggles or a face shield, chemical-resistant gloves (e.g., nitrile), and a flame-retardant lab coat.[4]

2. Reagent Handling:

- Before opening, allow the reagent bottle to warm to ambient temperature to prevent moisture condensation.
- Ground the container when transferring to prevent static discharge.[3]
- Use only non-sparking tools for any manipulation.[6][9]

3. Aliquoting:

- Carefully uncap the bottle.
- Promptly measure the required volume using a clean, dry glass syringe or graduated cylinder.
- Immediately and tightly reseal the main reagent bottle.[6]
- Dispense the aliquot into your reaction vessel.

4. Spill and Waste Management:

- In case of a small spill, absorb the material with an inert absorbent like sand or vermiculite. [10]
- Collect the absorbed material into a suitable, closed container for hazardous waste disposal. [10]
- Dispose of all waste, including empty containers and contaminated materials, according to local, state, and federal regulations for hazardous chemical waste.[10][13]

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